

Fleroxacin solubility enhancement methods

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Compound Focus: Fleroxacin

CAS No.: 79660-72-3

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Frequently Asked Questions

- **Q1: What is the most effective current method to enhance fleroxacin's solubility?** The formation of a pharmaceutical salt with D-tartaric acid is highly effective. This method significantly improves water solubility and also enhances photostability and hygroscopic stability [1] [2].
- **Q2: How does the solubility of the fleroxacin-D-tartaric acid salt compare to pure fleroxacin?** The solubility is markedly improved. The table below summarizes the quantitative data from experimental results [1]:

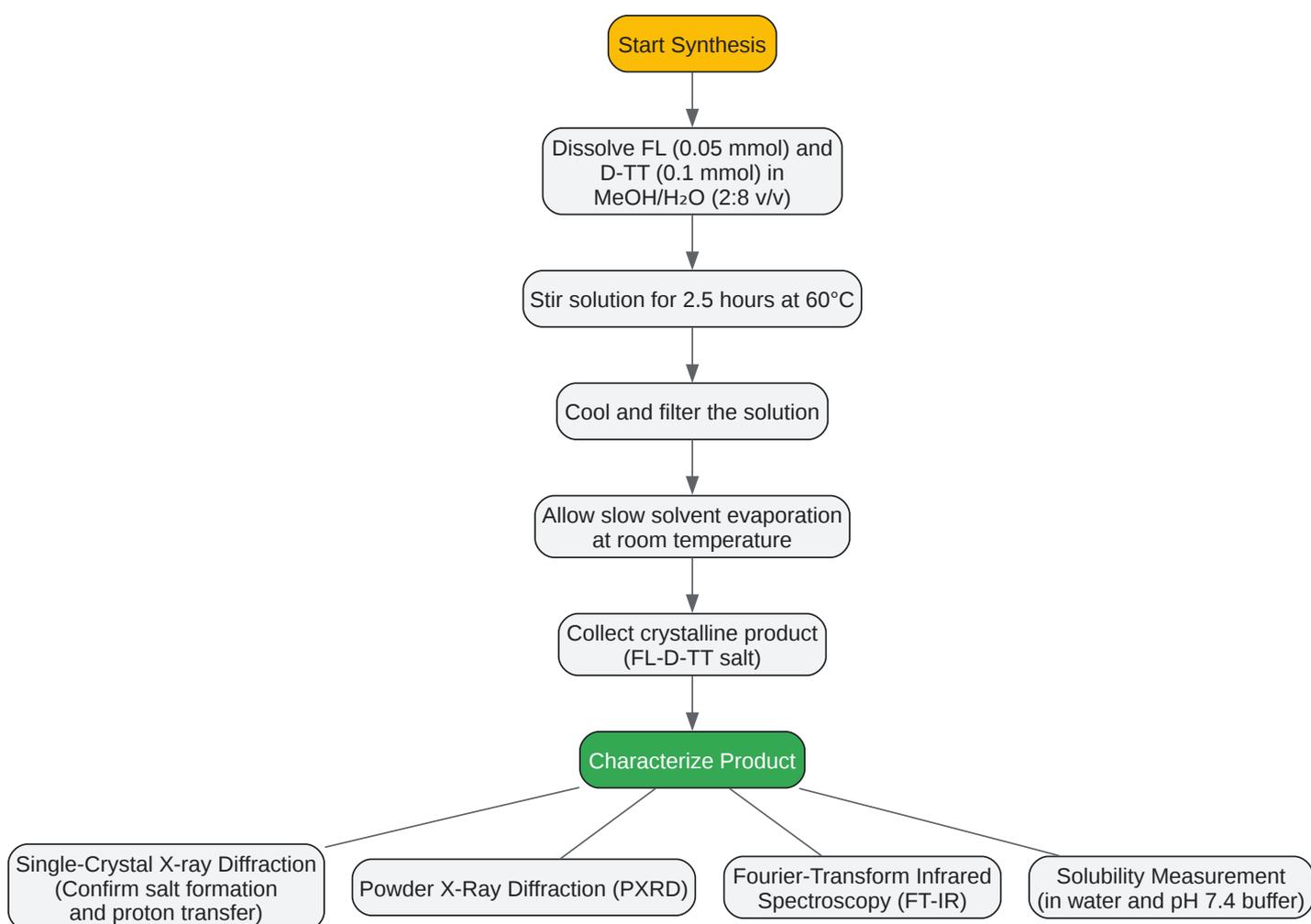
Substance	Solubility in Water (mg/mL)	Solubility in pH 7.4 Buffer (mg/mL)
Pure Fleroxacin (FL)	0.39	0.71
FL-D-TT Salt	9.71	1.82

- **Q3: Why does the D-isomer of tartaric acid work better than the L-isomer?** Molecular electrostatic potential analysis indicates that D-tartaric acid has a higher positive electrostatic potential value than L-tartaric acid, making it more likely to interact with **fleroxacin**. This chiral preference is a key consideration in the salt synthesis [2].

- **Q4: Are there other methods to complex fleroxacin and improve its properties?** Yes, forming metal complexes is another viable strategy. Studies show that complexes of **fleroxacin** with divalent metal ions like Cu(II), Mn(II), and Zn(II) can be synthesized and often demonstrate improved antibacterial activity compared to the drug alone [3].

Experimental Protocol: Synthesis of Fleroxacin-D-Tartaric Acid Salt

The following workflow outlines the key steps for synthesizing and characterizing the FL-D-TT pharmaceutical salt:



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Materials and Detailed Steps:

- **Materials:**

- **Fleroxacin** (FL, 98%)
- D-tartaric acid (D-TT, 98%)
- Methanol and Deionized Water
- Standard laboratory equipment (vials, hot plate, stirrer, filter) [2]

- **Procedure [2]:**

- Weigh out **fleroxacin** (18.5 mg, 0.05 mmol) and D-tartaric acid (15.0 mg, 0.1 mmol).
- Dissolve the mixture in a solvent of methanol and water in a 2:8 volume ratio.
- Stir the resulting solution for 2.5 hours at a constant temperature of 60°C.
- Cool the solution down to room temperature and filter it.
- Allow the filtered solution to undergo slow solvent evaporation at room temperature.
- After several days, collect the resulting crystalline product, which is the FL-D-TT dihydrate salt.

- **Key Characterization Techniques:**

- **Single-Crystal X-ray Diffraction (SCXRD):** This is critical to confirm the crystal structure, prove the proton transfer from D-TT to FL (forming a salt), and identify the charge-assisted hydrogen bonds (CAHBs) that stabilize the structure [1] [2].
- **Powder X-Ray Diffraction (PXRD):** Used to verify the phase purity of the bulk product and compare it with the simulated pattern from SCXRD data [1].
- **Fourier-Transform Infrared Spectroscopy (FT-IR):** Helps identify characteristic functional groups and shifts in bonding that indicate salt formation [1].
- **Solubility Measurement:** The solubility is experimentally determined in relevant solvents like water and buffer solutions at pH 7.4, as shown in the table above [1].

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
No crystals form	Solvent evaporation is too fast	Slow down evaporation by using a vial with a small pinhole or placing it in a larger, sealed container with a small amount of solvent [2].
Low product yield	Incorrect stoichiometry or poor solubility	Re-check the molar ratio of FL to D-TT (1:2). Ensure the reactants are fully dissolved by slightly

Problem	Possible Cause	Suggested Solution
		increasing the temperature during the stirring step [2].
Solubility improvement is lower than expected	Product may not be fully crystallized or is amorphous	Re-crystallize the product. Confirm the formation of the correct crystalline phase by PXRD to ensure you have the pure salt and not an amorphous solid or a mixture [1].

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References

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